

(4-Bromophenyl)(2,2-diethoxyethyl)sulfane: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (4-Bromophenyl)(2,2-diethoxyethyl)sulfane

Cat. No.: B1339859

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides a technical overview of safety and handling precautions for **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane**. It is intended to supplement, not replace, the official Safety Data Sheet (SDS) provided by the manufacturer. A thorough risk assessment should be conducted before any handling of this chemical.

Core Safety Information

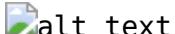
This section summarizes the essential safety data for **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane**, providing a quick reference for hazard identification and immediate precautions.

Chemical Identification and Properties

Property	Data
Chemical Name	(4-Bromophenyl)(2,2-diethoxyethyl)sulfane
CAS Number	96804-05-6
Molecular Formula	C ₁₂ H ₁₇ BrO ₂ S
Molecular Weight	305.23 g/mol [1] [2] [3]
Physical Form	Liquid [2]
Purity	Typically >95.0% [3]

GHS Hazard Classification

The Globally Harmonized System (GHS) classification indicates the primary hazards associated with this compound.

Pictogram	Signal Word	Hazard Statements
	Warning	H302: Harmful if swallowed. [1] H312: Harmful in contact with skin. [1] H315: Causes skin irritation. [4] H401: Toxic to aquatic life. [4]

Handling and Storage Protocols

Proper handling and storage are critical to ensure the safety of laboratory personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

The following PPE must be worn when handling **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane**:

Protection Area	Specification
Eye/Face Protection	Chemical safety goggles or a full-face shield, approved under standards such as NIOSH (US) or EN 166 (EU).
Skin Protection	Chemically resistant gloves (e.g., nitrile) and a lab coat. Ensure gloves are inspected before use and disposed of properly. [4]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Safe Handling and Storage

Condition	Requirement
Handling	Avoid contact with skin and eyes. [5] Do not breathe vapors or mist. Do not eat, drink, or smoke in the work area. [1][4] Wash hands and any exposed skin thoroughly after handling. [1] [4]
Storage	Store in a tightly sealed container in an inert atmosphere. [1] Recommended storage temperature is 2-8°C. [1][2]

Emergency and First-Aid Procedures

Immediate and appropriate response to exposure is crucial.

Exposure Scenario	First-Aid Response
If Swallowed	Call a POISON CENTER or doctor immediately. [4] Rinse mouth with water.[4] Do NOT induce vomiting.[6]
If on Skin	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[4] If skin irritation occurs, seek medical advice.[4]
If Inhaled	Move the individual to fresh air and keep them in a position comfortable for breathing.[1] Seek medical attention if you feel unwell.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[6] Seek immediate medical attention.

Experimental Safety Protocols

The GHS hazard classifications are based on standardized toxicological testing. The methodologies for these key assessments are detailed below.

Acute Oral Toxicity (OECD Guideline 420)

This test determines the "Harmful if swallowed" (H302) classification.

- Principle: The Fixed Dose Procedure is a method to assess acute oral toxicity that avoids using death as an endpoint, relying instead on the observation of clear signs of toxicity at one of a series of fixed dose levels.[4]
- Methodology:
 - Animal Model: The test is typically conducted using rats, usually females.[4]
 - Procedure: A sighting study is performed to determine the appropriate starting dose. Subsequently, animals are dosed in a stepwise manner at fixed dose levels (e.g., 5, 50,

300, 2000 mg/kg). The presence or absence of toxicity at one dose determines the next dose.[5]

- Administration: The substance is administered by oral gavage. Animals are typically fasted before dosing.
- Observations: Animals are observed for signs of toxicity and mortality for at least 14 days. Body weight is recorded weekly.
- Classification: The substance is classified according to the GHS based on the dose at which evident toxicity is observed.[4]

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test determines the "Causes skin irritation" (H315) classification.

- Principle: This in vivo test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.[1]
- Methodology:
 - Animal Model: The albino rabbit is the preferred species for this test.[2][6]
 - Procedure: A small amount of the test substance (0.5 mL for liquids) is applied to a patch of shaved skin (approximately 6 cm²).[2] The patch is then covered with a gauze dressing.
 - Exposure and Observation: The substance is typically left in contact with the skin for 4 hours.[2] After removal, the skin is evaluated for erythema (redness) and edema (swelling) at specified intervals (1, 24, 48, and 72 hours). The reversibility of any observed effects is assessed for up to 14 days.[1]
 - Classification: The substance is classified based on the mean scores of the skin reactions.

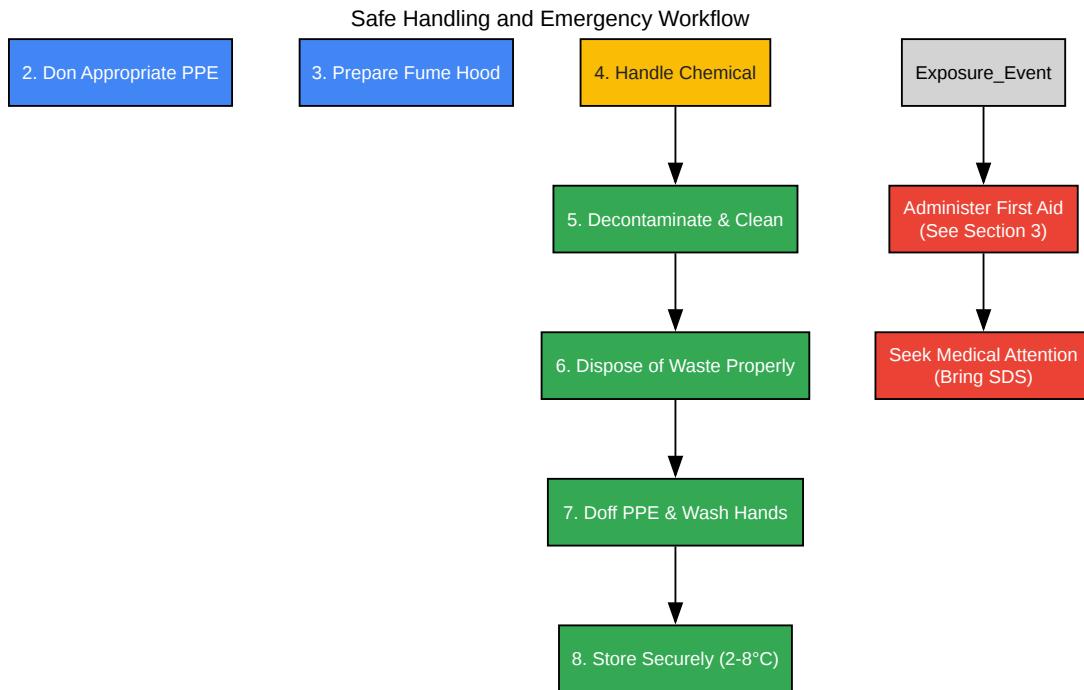
Aquatic Toxicity - Acute Immobilization Test (OECD Guideline 202)

This test determines the "Toxic to aquatic life" (H401) classification.

- Principle: This test assesses the acute toxicity of a substance to freshwater invertebrates, typically *Daphnia magna* (water fleas), by determining the concentration that immobilizes 50% of the population (EC50) over a 48-hour period.[7][8][9]
- Methodology:
 - Test Organism: Young daphnids (<24 hours old) are used.[7][9]
 - Procedure: The daphnids are exposed to a range of at least five concentrations of the test substance in water, along with a control group.[7][10]
 - Exposure Conditions: The test is conducted for 48 hours under controlled lighting and temperature (20 ± 2 °C). The daphnids are not fed during the exposure period.[7]
 - Observations: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim for 15 seconds after gentle agitation of the test vessel.[7]
 - Endpoint: The 48-hour EC50 value is calculated and used for classification.[10][11]

Safe Handling Workflow Visualization

The following diagram outlines the logical workflow for the safe handling of **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane** from receipt to disposal.



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Caption: A logical workflow for handling hazardous chemicals and responding to emergencies.

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